

# Commercial Suppliers and Technical Guide for Phenylbutazone-13C12

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## Compound of Interest

Compound Name: Phenylbutazone-13C12

Cat. No.: B12057095

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For researchers, scientists, and drug development professionals utilizing **Phenylbutazone-13C12**, this guide provides an in-depth overview of its commercial availability, technical specifications, and applications. **Phenylbutazone-13C12** serves as a critical internal standard for the quantitative analysis of Phenylbutazone, a nonsteroidal anti-inflammatory drug (NSAID), in various biological matrices. Its use is essential for accurate and reliable results in pharmacokinetic, metabolic, and residue analysis studies.

## Commercial Availability

**Phenylbutazone-13C12** is available from several reputable suppliers specializing in stable isotope-labeled compounds and analytical standards. The primary commercial sources identified are:

- Sigma-Aldrich (VETRANAL®): Offers Phenylbutazone-(diphenyl-13C12) as an analytical standard.<sup>[1]</sup>
- MedchemExpress: Provides **Phenylbutazone-13C12** for research purposes.
- BOC Sciences: Lists Phenylbutazone-[13C12] among its available products.

These suppliers typically provide the compound in neat form and offer various quantities to suit different research needs.

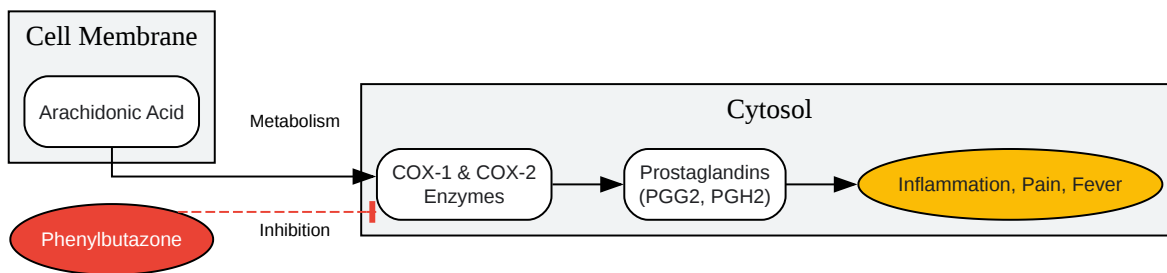
## Technical Data

The following table summarizes the key quantitative data for **Phenylbutazone-13C12**, compiled from supplier specifications.

Property	Value	Source
Chemical Name	4-Butyl-1,2-diphenyl-13C12-pyrazolidine-3,5-dione	Sigma-Aldrich
CAS Number	1325559-13-4	Sigma-Aldrich[1], MedchemExpress
Molecular Formula	13C12C7H20N2O2	Sigma-Aldrich[1]
Molecular Weight	320.29 g/mol	Sigma-Aldrich[1]
Mass Shift	M+12	Sigma-Aldrich[1]
Purity	Analytical Standard Grade	Sigma-Aldrich[1]
Format	Neat	Sigma-Aldrich[1]

## Mechanism of Action of Phenylbutazone

Phenylbutazone exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the inhibition of cyclooxygenase (COX) enzymes. This inhibition prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever. The following diagram illustrates this signaling pathway.



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Mechanism of action of Phenylbutazone.

## Experimental Protocols

**Phenylbutazone-13C12** is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Phenylbutazone. Below is a representative experimental protocol synthesized from established methods for the analysis of Phenylbutazone in biological matrices.

Objective: To quantify the concentration of Phenylbutazone in an equine plasma sample using **Phenylbutazone-13C12** as an internal standard.

Materials:

- Phenylbutazone analytical standard
- **Phenylbutazone-13C12** internal standard
- HPLC-grade acetonitrile, methanol, and water
- Formic acid
- Equine plasma sample
- Solid Phase Extraction (SPE) cartridges

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

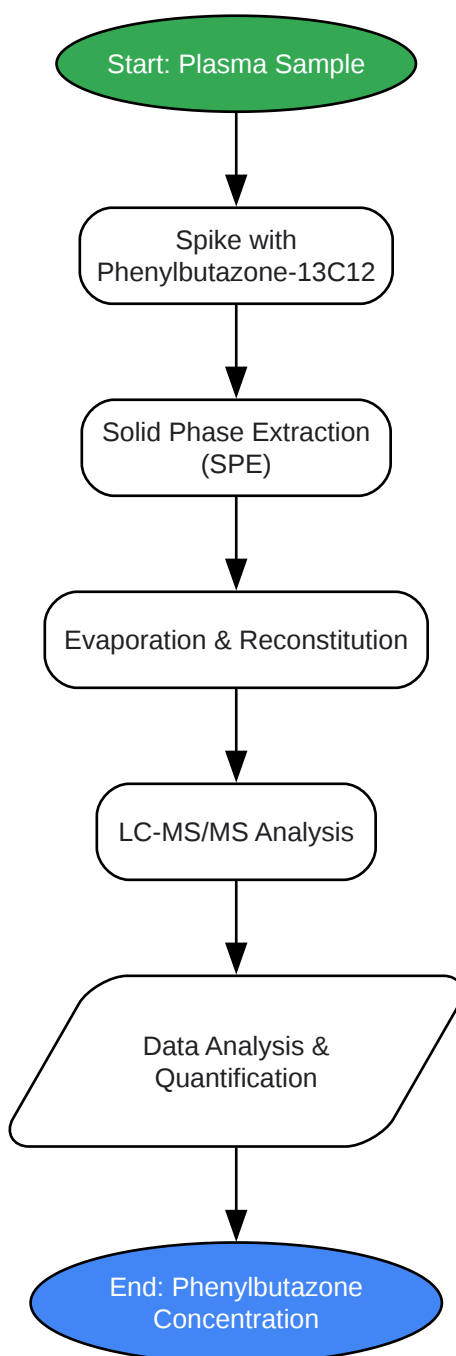
Procedure:

- Preparation of Standard Solutions:
  - Prepare stock solutions of Phenylbutazone and **Phenylbutazone-13C12** in methanol at a concentration of 1 mg/mL.

- Prepare a series of working standard solutions of Phenylbutazone by serial dilution of the stock solution with a mixture of water and methanol.
- Prepare a working internal standard solution of **Phenylbutazone-13C12** at a fixed concentration.
- Sample Preparation (Solid Phase Extraction):
  - To 1 mL of the equine plasma sample, add a known amount of the **Phenylbutazone-13C12** internal standard working solution.
  - Condition the SPE cartridge with methanol followed by water.
  - Load the plasma sample onto the SPE cartridge.
  - Wash the cartridge with water to remove interferences.
  - Elute the analyte and internal standard with acetonitrile.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - HPLC Conditions:
    - Column: C18 reverse-phase column
    - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
    - Flow Rate: 0.5 mL/min
    - Injection Volume: 10 µL
  - MS/MS Conditions:
    - Ionization Mode: Negative Electrospray Ionization (ESI-)

- Monitoring: Multiple Reaction Monitoring (MRM)
  - Monitor the specific precursor-to-product ion transitions for both Phenylbutazone and **Phenylbutazone-13C12**.
- Quantification:
  - Construct a calibration curve by plotting the ratio of the peak area of Phenylbutazone to the peak area of **Phenylbutazone-13C12** against the concentration of the Phenylbutazone working standards.
  - Determine the concentration of Phenylbutazone in the plasma sample by interpolating its peak area ratio on the calibration curve.

The following diagram illustrates the general experimental workflow for using **Phenylbutazone-13C12** as an internal standard.



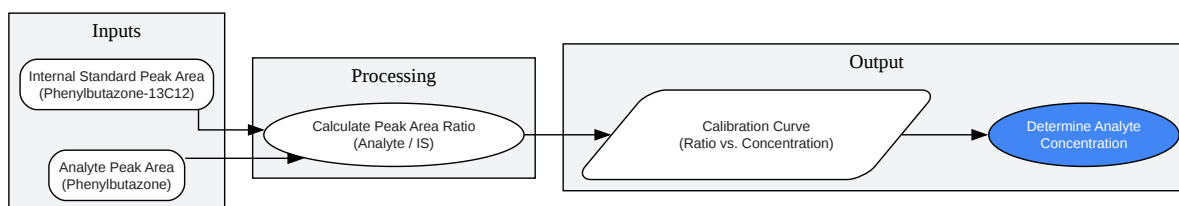
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Workflow for quantification using an internal standard.

## Logical Relationship for Quantification

The core principle behind using an isotopically labeled internal standard is that it behaves chemically and physically identically to the analyte of interest during sample preparation and analysis, but is distinguishable by its mass. This allows for the correction of any sample loss

during extraction and any variations in instrument response. The logical relationship for quantification is based on the consistency of the peak area ratio between the analyte and the internal standard.



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Logical relationship for quantification.

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## References

- 1. Phenylbutazone-(diphenyl-13C12) VETRANAL , analytical standard 1325559-13-4 [sigmaaldrich.com]
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